

An In-depth Technical Guide to Meta Platforms' Network Topology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1928370

Cat. No.: B12371349

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the network architecture that powers Meta Platforms' vast suite of applications. Understanding the design and operation of such a large-scale network can offer insights into the principles of distributed systems, data management, and resilient infrastructure, concepts that are increasingly relevant in data-intensive scientific research and drug development. While the core subject is network engineering, the methodologies for ensuring reliability and performance at scale are analogous to the rigorous protocols required in experimental and computational science.

Executive Summary

Meta's global network is a complex and highly sophisticated ecosystem designed for massive scale, high availability, and low latency. It is fundamentally composed of three main components: the Data Center Network (Fabric), the Global Backbone Network, and the Edge Network. This infrastructure connects billions of users to Meta's services and facilitates the massive internal data movement required for AI training, data analytics, and service delivery. The primary public-facing network is identified by the Autonomous System Number (ASN) AS32934.

Regarding **AS1928370**, extensive searches of public routing databases and network information sources have yielded no information. This suggests that **AS1928370** is not a publicly routed Autonomous System and is not publicly associated with Meta Platforms.

Therefore, this guide will focus on the known and publicly documented aspects of Meta's network architecture.

Meta's Global Infrastructure: A Quantitative Overview

Meta's physical infrastructure is distributed globally to ensure a responsive and reliable user experience. The following tables summarize the key quantitative aspects of their network footprint.

Infrastructure Component	Quantity	Notes
Data Center Campuses	30+	Includes operational and announced campuses worldwide. [1]
Data Center Locations	22+	Spanning the United States, Europe, and Asia-Pacific. [2]
Total Data Centers	112	Includes 80 operational and 31 upcoming facilities. [3]
Points of Presence (PoPs)	154 cities in 67 countries	These edge locations bring Meta's network closer to users.
Primary ASN	AS32934	The main identifier for Meta's network on the public internet.

Core Network Architecture

Meta's network can be logically divided into the data center, the backbone connecting these data centers, and the edge where it connects to the rest of the internet.

Data Center Network: The Fabric

Within its data centers, Meta employs a high-performance, non-oversubscribed network topology known as the "data center fabric." This design has evolved from an earlier "four-post" cluster architecture to a more scalable and resilient spine-and-pod (or Clos) topology.

The key characteristics of the data center fabric are:

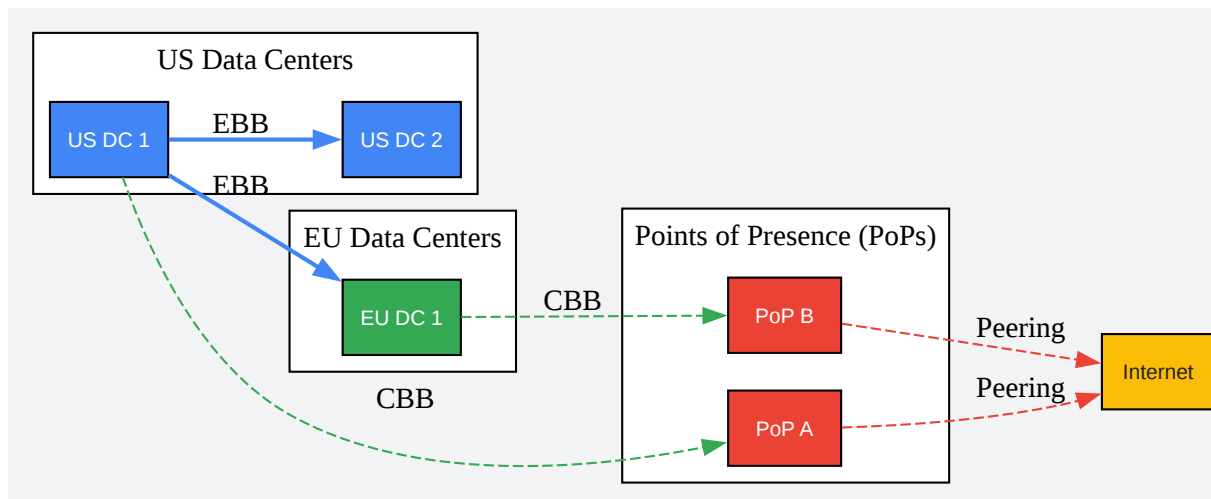
- **Layer 3 Design:** The network operates at Layer 3 (the network layer), utilizing Border Gateway Protocol (BGP) as its primary routing protocol. This simplifies the design and improves scalability compared to traditional Layer 2 networks.
- **Spine and Pods:** The architecture consists of "pods," which are units of servers and their top-of-rack (TOR) switches, and multiple "spine" planes that interconnect all the pods. This allows for massive east-west (server-to-server) bandwidth, which is critical for Meta's distributed applications and AI workloads.
- **ECMP for Load Balancing:** Equal-Cost Multi-Path (ECMP) routing is used extensively to distribute traffic across multiple available paths, maximizing bandwidth utilization and providing resilience to link failures.

Meta's Data Center Fabric (Clos) Topology

Global Backbone Network

Meta's data centers are interconnected by a massive private wide-area network (WAN) known as the Backbone. This network is engineered to handle terabits of traffic per second and is composed of two distinct parts:

- **Express Backbone (EBB):** This is a high-capacity, highly engineered network specifically for data center-to-data center traffic. EBB is optimized for the massive data replication and AI training workloads that are internal to Meta's infrastructure. It uses a custom software stack, including the Open/R routing protocol and a centralized traffic engineering controller, to manage traffic flow and ensure high performance.
- **Classic Backbone (CBB):** This network handles traffic between Meta's data centers and its Points of Presence (PoPs) worldwide. It is the network that connects Meta's services to the global internet and its peering partners.



[Click to download full resolution via product page](#)

Meta's Global Backbone and Edge Network

Peering and Connectivity: AS32934

Meta's network, under AS32934, engages in extensive peering with other internet service providers (ISPs) and content delivery networks (CDNs). Peering is the practice of interconnecting networks to exchange traffic directly, without paying a third party to carry the traffic across the internet. This is crucial for large content providers like Meta to ensure low-latency, high-bandwidth connections to their users.

**Peering and Connectivity Data for
AS32934**

Peering Relationships	Meta peers with hundreds of other networks globally at major Internet Exchange Points (IXPs) and through private network interconnects (PNIs).
-----------------------	--

Traffic Ratio	The traffic ratio is heavily outbound, meaning Meta sends significantly more data to other networks than it receives.
---------------	---

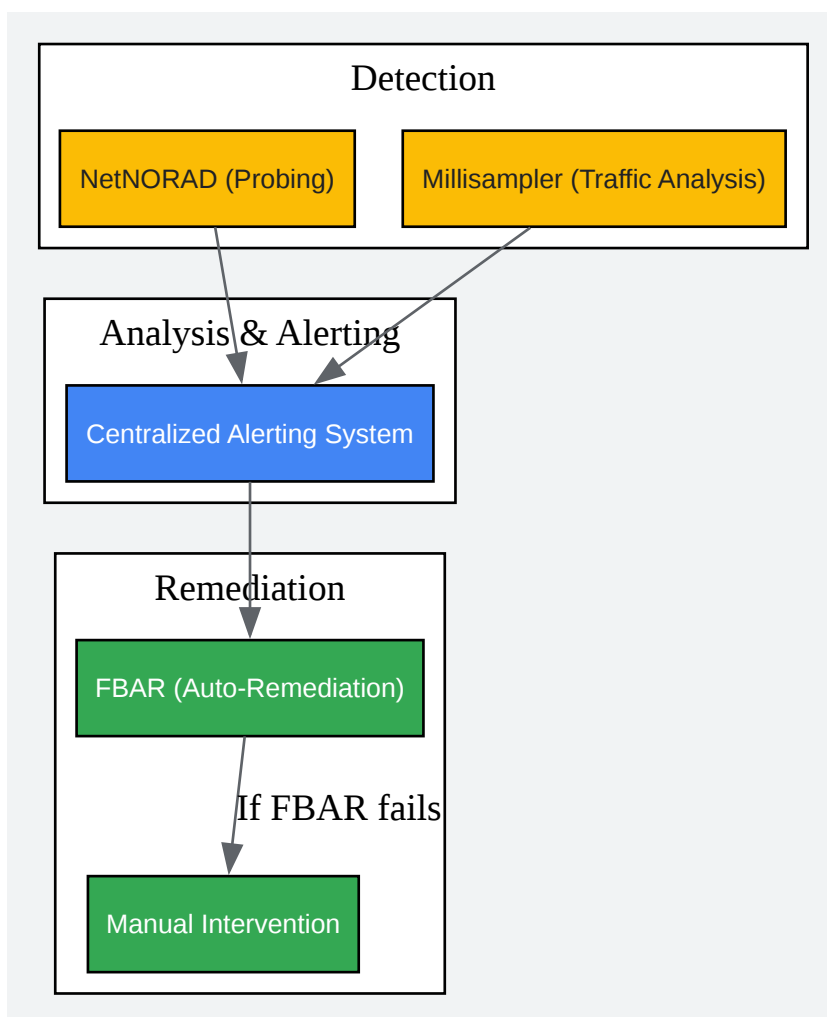
Geographic Scope	Global.
------------------	---------

"Experimental Protocols": Network Monitoring and Analysis

In the context of network engineering, "experimental protocols" can be understood as the methodologies and tools used to monitor, analyze, and ensure the performance and reliability of the network. Meta has developed several sophisticated in-house tools for this purpose.

Tool/Methodology	Description
NetNORAD	A system that treats the network as a "black box" and uses end-to-end probing to measure packet loss and latency. Servers constantly send and receive probe packets to each other, and the collected statistics are used to infer network failures independently of device-level monitoring.
Millisampler	A lightweight, eBPF-based tool for fine-grained network traffic analysis. It allows engineers to observe and debug network performance at millisecond timescales, which is crucial for identifying and addressing microbursts and other transient network issues that can impact application performance.
FBAR (Facebook Auto-Remediation)	An automated system that detects hardware and connectivity failures and executes customizable remediation actions to fix them. This allows Meta to manage hardware failures at scale with minimal service disruption.
Network SLOs	Meta defines Network Service Level Objectives (SLOs) which are the minimum network requirements for a good user experience. These SLOs are used to evaluate network performance and identify areas for improvement.

The workflow for detecting and mitigating a network issue can be visualized as follows:



[Click to download full resolution via product page](#)

Network Issue Detection and Remediation Workflow

Conclusion

Meta Platforms' network is a testament to the principles of scalable, resilient, and high-performance infrastructure design. By employing a disaggregated, software-defined approach in their data centers and a robust, multi-faceted global backbone, Meta can deliver its services to a global user base while continuously innovating in areas like AI and virtual reality. The sophisticated monitoring and automation systems in place are critical for maintaining the health of this massive network, providing valuable lessons in the operational management of large-scale distributed systems. For researchers and scientists in data-intensive fields, the architectural principles and operational methodologies of Meta's network offer a compelling

case study in building and maintaining the digital infrastructure required for modern scientific discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ICANN Lookup [lookup.icann.org]
- 2. WHOIS Search, Domain Name, Website, and IP Tools - Who.is [who.is]
- 3. ICANN Lookup - WHOIS [lookup.icann.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Meta Platforms' Network Topology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#overview-of-meta-platforms-network-topology-and-as1928370]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com